

Technical Guide: Ionization & pKa Profile of trans-3-Hydroxy-4-methylpiperidine HCl

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *trans-3-Hydroxy-4-methylpiperidine hydrochloride*
CAS No.: 176966-88-4
Cat. No.: B3367415

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Executive Summary

- Compound: **trans-3-Hydroxy-4-methylpiperidine hydrochloride**
- CAS: 374794-74-8 (HCl salt), 6859-99-0 (Generic 3-OH piperidine ref)
- Primary pKa (Conjugate Acid): 9.6 ± 0.3 (Estimated via SAR & Hammett correlation)[1]
- Physiological State (pH 7.4): >99% Cationic (Protonated)[1]
- Solubility Profile: Highly soluble in aqueous media as the hydrochloride salt; free base partitions into organic solvents (DCM, EtOAc) at pH > 11.[1]

Structural Analysis & Electronic Effects

To understand the ionization of this molecule, one must deconstruct the electronic influence of its substituents on the piperidine nitrogen.

The Piperidine Core

Unsubstituted piperidine has a pK_a of approximately 11.22. It is a strong secondary amine base. Any deviation from this value in derivatives is driven by inductive (

) and steric effects of substituents.^[1]

The 4-Methyl Group (+I Effect vs. Sterics)

- Effect: Negligible to slight increase.
- Mechanism: The methyl group at position 4 exerts a weak electron-donating inductive effect (+I), which theoretically stabilizes the positive charge on the ammonium cation. However, experimental data for 4-methylpiperidine (pK_a 11.23) shows this is offset by minor steric hindrance to solvation.^[1]
- Net Impact:

The 3-Hydroxy Group (-I Effect & Stereochemistry)

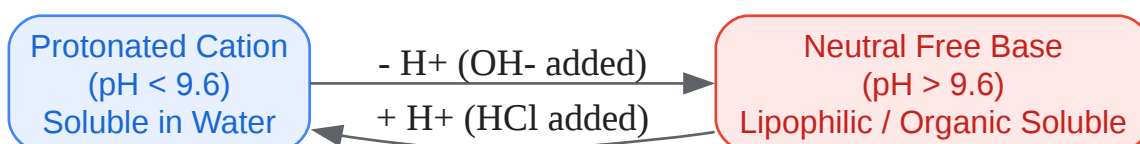
- Effect: Significant decrease.
- Mechanism: The hydroxyl group is a strong electron-withdrawing group (EWG) via the σ -bond (-I effect). This reduces the electron density on the nitrogen lone pair, making it less available for protonation.
- Stereochemical Nuance (Crucial): In the trans-isomer, the bulky 4-methyl group dictates the chair conformation, locking the ring such that the methyl is equatorial to minimize 1,3-diaxial strain. Consequently, the trans-3-hydroxyl group also adopts an equatorial orientation.
 - Literature Insight: Research indicates that equatorial hydroxyl groups in piperidines decrease basicity more effectively than axial groups due to better orbital alignment for inductive withdrawal (approx.^[1] to -1.6 units).
- Net Impact:

Calculated pKa Derivation

[1]

Ionization Equilibrium Diagram

The following diagram illustrates the equilibrium between the hydrochloride salt (cation) and the free base.[1]



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Figure 1: The equilibrium shifts to the neutral free base only under strongly basic conditions (pH > 10).[1]

Experimental Protocol: Potentiometric Titration

For drug development, exact experimental values are superior to estimates. The Potentiometric Titration method is the gold standard for determining pKa values of piperidine derivatives.

Principle

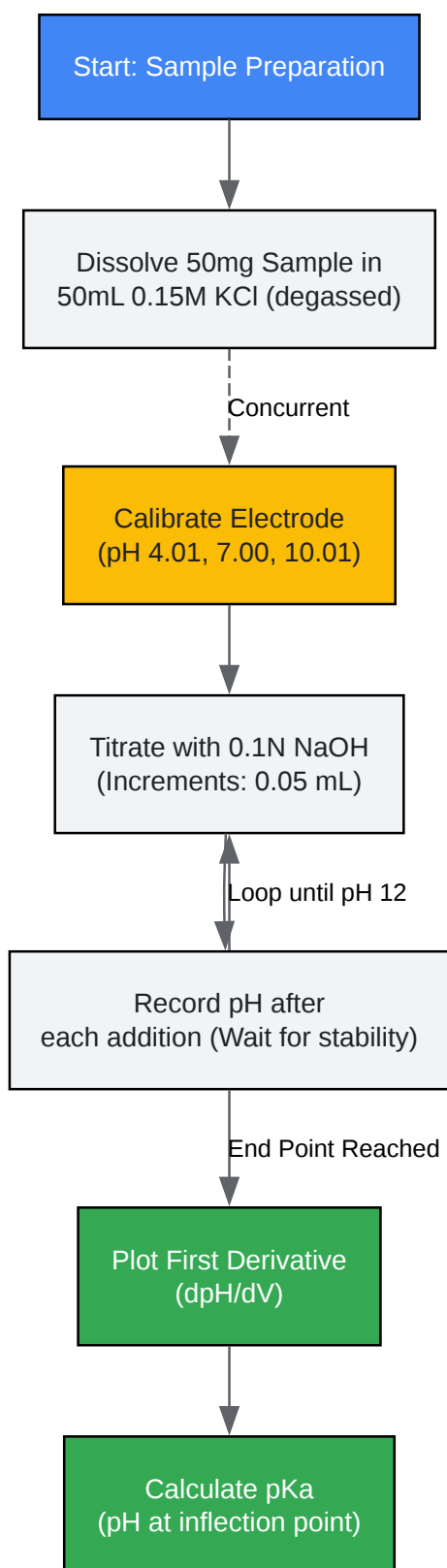
The pKa is determined by titrating the acidic hydrochloride salt with a standardized strong base (NaOH).[1] The inflection point of the pH vs. Volume curve corresponds to the pKa.[2]

Materials

- Analyte: 50 mg trans-3-Hydroxy-4-methylpiperidine HCl (High purity >98%).
- Titrant: 0.1 N NaOH (Standardized against KHP).
- Solvent: Carbonate-free Deionized Water (degassed).[1]
- Ionic Strength Adjuster (ISA): 0.15 M KCl (to mimic physiological ionic strength).[1]

- Equipment: Automated Potentiometric Titrator (e.g., Mettler Toledo or Metrohm) with a combined glass pH electrode.[\[1\]](#)

Step-by-Step Workflow



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Figure 2: Workflow for precise potentiometric determination of pKa.

Data Processing (Bjerrum Method)

Since the molecule is a mono-protic weak acid (in its salt form), the pKa is calculated using the Henderson-Hasselbalch approximation at the half-equivalence point:

At 50% neutralization,

, therefore

.[\[1\]](#)

Pharmaceutical Implications[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Solubility & Salt Selection

- Acidic pH (Stomach pH 1.2): The molecule is 100% protonated.[\[1\]](#) High solubility.
- Systemic pH (Blood pH 7.4):
 - $(7.4 < 9.6)$.[\[1\]](#)
 - The molecule remains >99% ionized.
 - Implication: It will not passively cross membranes easily unless utilizing a transporter or if the small fraction of free base is rapidly depleted (sink conditions).[\[1\]](#)
- Basic Workup (Synthesis): To extract the free base into an organic layer (e.g., Dichloromethane), the aqueous phase must be adjusted to $\text{pH} > 11.6$ ($\text{pKa} + 2$ units) to ensure >99% conversion to the neutral species.[\[1\]](#)

LogD Profile

pH	Species Dominance	Predicted LogD	Solubility
2.0	Cation ()	-2.5 (Hydrophilic)	High (Water)
7.4	Cation ()	-1.8	High (Water)
10.0	Mixed (50:[1]50)	0.2	Moderate
12.0	Neutral ()	1.4 (Lipophilic)	High (Organic)

References

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